

An In-depth Technical Guide to Nonaethylene Glycol Monomethyl Ether: Safety and Handling

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Compound of Interest

Compound Name: *Nonaethylene Glycol Monomethyl Ether*

Cat. No.: *B1676801*

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For Researchers, Scientists, and Drug Development Professionals

Nonaethylene glycol monomethyl ether is a polyether compound utilized in various scientific and industrial applications, including as a solvent, surfactant, and an intermediate in chemical synthesis.^[1] In pharmaceutical and cosmetic formulations, it can act as a solubilizing agent and emulsifier.^[2] This guide provides a comprehensive overview of its safety data and essential handling precautions to ensure its safe use in a laboratory setting.

Physicochemical Properties

A summary of the key quantitative data for **nonaethylene glycol monomethyl ether** is presented below.

Property	Value	Source
Molecular Formula	$C_{19}H_{40}O_{10}$	[2] [3] [4]
Molecular Weight	428.51 g/mol	[2] [3] [4]
CAS Number	6048-68-6	[2] [3] [4]
Appearance	Colorless to light yellow/orange clear liquid	[2]
Melting Point	14 °C	[2] [3]
Boiling Point	164 °C at 7 mmHg	[3]
Density	1.1 g/cm ³	[2]
Refractive Index	n _{20D} 1.46	[2]
Purity	≥ 93% (GC)	[2]

Safety and Handling Precautions

Due to its potential hazards, which include serious eye irritation and possible skin and respiratory irritation, strict adherence to safety protocols is crucial when handling **nonaethylene glycol monomethyl ether**.[\[5\]](#)

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the correct selection and use of PPE.[\[5\]](#)

Protection Type	Recommended Equipment	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields.	To protect against splashes and aerosols, preventing serious eye irritation.[3][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent direct skin contact and potential skin irritation. Gloves must be inspected before use.[3][5]
Body Protection	Impervious clothing, such as a lab coat or coveralls. Fire/flame resistant clothing is also recommended.	To minimize the risk of skin exposure to spills or splashes. [3][5]
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or if dusts or aerosols are generated.	To prevent respiratory tract irritation.[3][5]

Safe Handling Procedures

- Handle in a well-ventilated area.[3]
- Avoid contact with skin and eyes.[3]
- Minimize the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent ignition.[3]
- Wash hands thoroughly after handling.[5]

Storage

- Store in a tightly closed container.[3]
- Keep the container in a dry, cool, and well-ventilated place.[3]
- Store away from incompatible materials and foodstuffs.[3]

Emergency Procedures

Immediate and appropriate action is necessary in the event of exposure or a spill.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor.[\[3\]](#)[\[5\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[\[3\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[3\]](#)

Spill and Leak Management

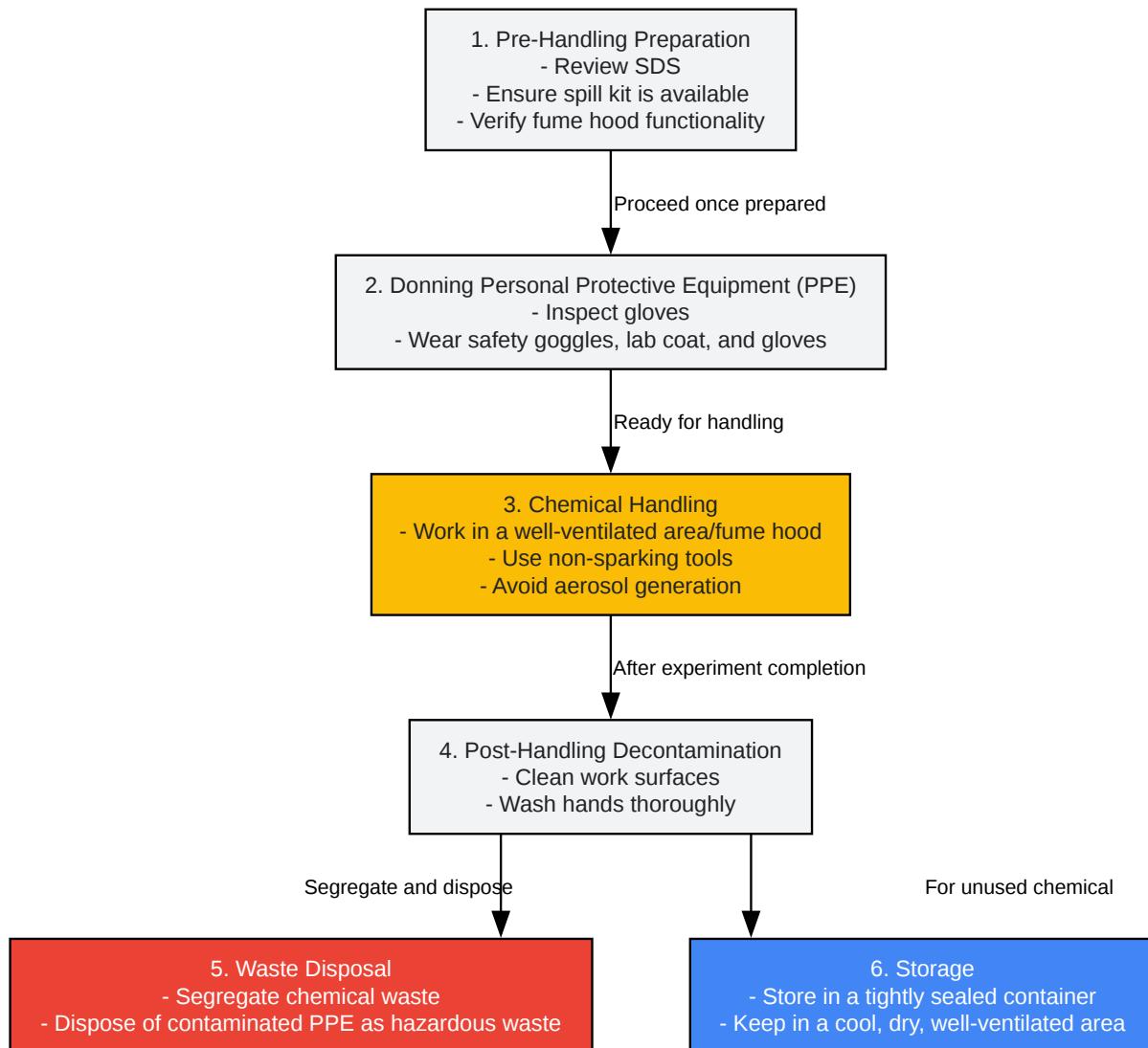
- Ensure adequate ventilation and remove all sources of ignition.[\[3\]](#)
- Evacuate personnel to safe areas.[\[3\]](#)
- Use personal protective equipment, including chemical-impermeable gloves.[\[3\]](#)
- Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[\[3\]](#)
- Collect the spilled material using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.[\[3\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[3\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates a systematic approach to safely handling **nonaethylene glycol monomethyl ether** from preparation to disposal.



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Caption: A step-by-step workflow for the safe handling of **nonaethylene glycol monomethyl ether**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Nonaethylene Glycol Monomethyl Ether: Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676801#nonaethylene-glycol-monomethyl-ether-safety-data-sheet-and-handling-precautions>]

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